

Technical Support Center: Interpreting DCDQ Scores in Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DCDQ

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using the Developmental Coordination Disorder Questionnaire (**DCDQ**) in their experiments. This guide focuses on the interpretation of borderline scores and their implications for research methodology.

Frequently Asked Questions (FAQs)

Q1: What is the Developmental Coordination Disorder Questionnaire (**DCDQ**)?

The Developmental Coordination Disorder Questionnaire (**DCDQ**) is a parent-reported screening tool designed to identify children who may have Developmental Coordination Disorder (DCD).[1][2] It is a 15-item questionnaire that asks parents to rate their child's motor performance in everyday activities compared to their peers.[2][3] The **DCDQ** is intended for use with children aged 5 to 15 years.[1][4]

Q2: How are **DCDQ** scores calculated and categorized?

The total score on the **DCDQ** ranges from 15 to 75, with higher scores indicating better motor coordination.[3] Based on the total score and the child's age, individuals are categorized into one of two groups: "Indication of, or Suspect for, DCD" or "Probably not DCD".[2][5][6] This categorization serves as a screening mechanism and is not a formal diagnosis.[2]

Q3: What constitutes a "borderline" **DCDQ** score in a research context?

In the context of the **DCDQ**'07, a "borderline" score is encompassed within the "Indication of, or Suspect for, DCD" category.^{[2][5][6]} The questionnaire's scoring system does not differentiate between a definitive indication and a suspicion of DCD; both fall under the same classification, which suggests a child is at risk for DCD.

Q4: How should I handle participants with borderline ("Suspect for DCD") scores in my data analysis?

The approach to handling participants in the "Indication of, or Suspect for, DCD" category depends on the research question and design. Here are three common approaches:

- Combine "Indication of" and "Suspect for" DCD groups: This is a common approach where all children who fall below the cutoff score are treated as a single "at-risk" group.^{[5][6]} This method increases the sensitivity of screening, ensuring that fewer potential cases are missed.^[7]
- Analyze as a separate group: In some research designs, it may be beneficial to analyze the "suspect" group separately to investigate potential differences in characteristics or intervention responses compared to a "typically developing" group and a group with a more definitive indication of DCD (as determined by a follow-up assessment).
- Exclusion from analysis: If the research aims to compare a "pure" DCD group with a control group, researchers might choose to include only participants with a formal DCD diagnosis (confirmed through a comprehensive motor assessment) and exclude those in the "suspect" category.

Q5: What are the implications of different cutoff scores on research outcomes?

The choice of cutoff scores can significantly impact the sensitivity and specificity of the **DCDQ** as a screening tool.^[8] A lower cutoff score will increase specificity (fewer false positives) but decrease sensitivity (more false negatives). Conversely, a higher cutoff score increases sensitivity but decreases specificity.^[7] Researchers should consider the goals of their study when deciding on and reporting their cutoff scores. Some studies have proposed adjusted cutoff scores for different populations.^{[9][10]}

Troubleshooting Guides

Issue: A high percentage of my sample is falling into the "Indication of, or Suspect for, DCD" category.

- **Verify Correct Scoring:** Double-check that all questionnaires have been scored correctly according to the **DCDQ'07** manual.
- **Confirm Age-Appropriate Cutoffs:** Ensure that you are using the correct age-band cutoff scores for each participant.
- **Consider Population Characteristics:** The prevalence of motor difficulties can vary across different populations. A higher-than-expected rate may be a genuine finding in your sample.
- **Review Sensitivity and Specificity:** The **DCDQ** is a screening tool and is designed to be sensitive, which may lead to a higher number of children identified as "at risk".^[7] It is recommended to follow up with a more comprehensive motor assessment for a definitive diagnosis.

Issue: Uncertainty about including or excluding participants with borderline scores.

- **Consult Your Research Protocol:** Your initial study design should specify the inclusion and exclusion criteria.
- **Consider the Research Question:** If your study is exploratory, including the borderline group as a separate category for analysis could yield interesting findings. For efficacy studies of interventions, you may want to include only participants with a confirmed DCD diagnosis.
- **Statistical Power:** Excluding a large number of participants may reduce the statistical power of your study. Consider the feasibility of recruiting a larger sample if you plan to have multiple subgroups.
- **Transparency in Reporting:** Whichever approach you choose, it is crucial to clearly report your methodology, including the cutoff scores used and how participants with borderline scores were handled.

Data Presentation

Table 1: **DCDQ'07** Age-Specific Cutoff Scores

Age Group	Total Score Indicating "Indication of, or Suspect for, DCD"	Total Score Indicating "Probably not DCD"
5 years 0 months to 7 years 11 months	15 - 46	47 - 75
8 years 0 months to 9 years 11 months	15 - 55	56 - 75
10 years 0 months to 15 years 0 months	15 - 57	58 - 75

Source: Adapted from the **DCDQ**'07 Manual.[\[2\]](#)

Experimental Protocols

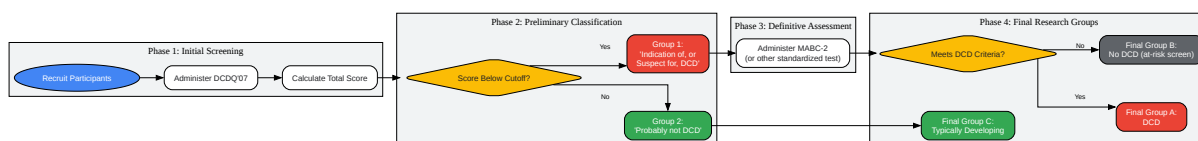
Protocol: Participant Classification Using **DCDQ**'07 and a Follow-up Motor Assessment

This protocol outlines a common methodology for classifying participants in research studies investigating DCD.

- Initial Screening:
 - Administer the **DCDQ**'07 to the parents or guardians of all potential participants.
 - Score the questionnaires according to the official manual to obtain a total score for each participant.
- Preliminary Group Assignment:
 - Based on the age-specific cutoff scores (see Table 1), assign participants to one of two preliminary groups:
 - At-Risk Group: Participants with scores in the "Indication of, or Suspect for, DCD" range.

- Typically Developing (TD) Group: Participants with scores in the "Probably not DCD" range.
- Comprehensive Motor Assessment:
 - Administer a standardized motor assessment test, such as the Movement Assessment Battery for Children - Second Edition (MABC-2), to all participants in the "At-Risk Group".
 - Depending on the study design, you may also assess a subset of the "Typically Developing Group" to confirm their motor proficiency.
- Final Group Classification:
 - Based on the results of the comprehensive motor assessment, re-classify the "At-Risk Group" into:
 - DCD Group: Participants who meet the diagnostic criteria for DCD based on the standardized motor assessment (e.g., score at or below the 16th percentile on the MABC-2).
 - No DCD Group: Participants who do not meet the diagnostic criteria for DCD.
 - The final participant groups for analysis would then be: DCD Group, and Typically Developing Group.

Mandatory Visualization



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Caption: **DCDQ** Research Workflow for Participant Classification.

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- To cite this document: BenchChem. [Technical Support Center: Interpreting DCDQ Scores in Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b120542#interpreting-borderline-dcdq-scores-in-research>]

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